

5-Acetylsalicylamide spectral data NMR

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

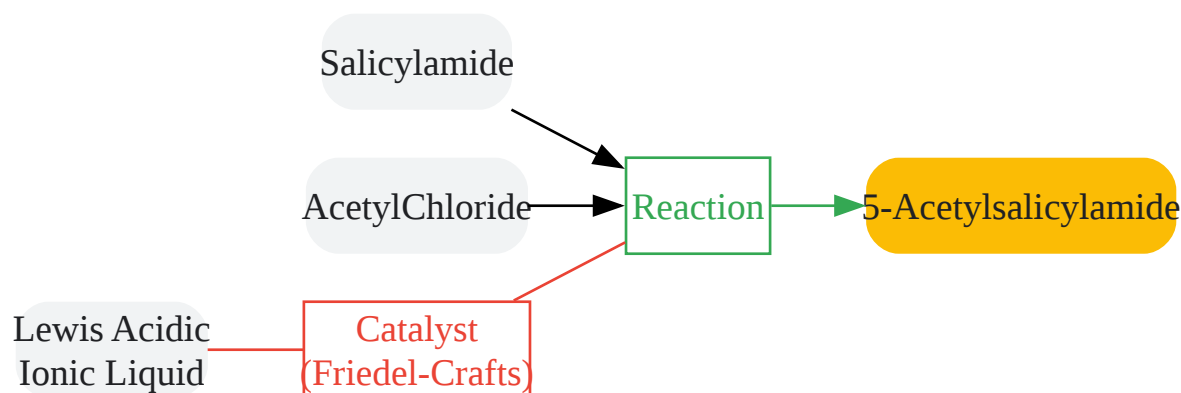
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Spectral Data and Molecular Structure

The table below summarizes the key identifying information for **5-Acetylsalicylamide** from the search results.

Property	Details
Molecular Formula	C ₉ H ₉ NO ₃ [1]
Molecular Weight	179.17 g/mol [1]
CAS Number	40187-51-7 [1] [2]
Melting Point	220-222 °C (lit.) [2]
SMILES	CC(=O)c1ccc(O)c(c1)C(N)=O [2]
InChI Key	LWAQTCWTCCNHJR-UHFFFAOYSA-N [1] [2]
Assay	98% [2]

The following diagram illustrates the molecular structure and the one-step synthesis pathway described in the search results.



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Synthesis of **5-Acetylsalicylamide** via Friedel-Crafts acylation [2].

Experimental Protocol & Mass Spectrum

The mass spectral data was obtained under the following conditions [1]:

- **Technique:** Electron Impact Mass Spectrometry (EI-MS)
- **Source Temperature:** 120 °C
- **Sample Temperature:** 80 °C
- **Electron Energy:** 75 eV

Key fragment ions from the mass spectrum (m/z) include [1]:

- **179.0:** Molecular ion (M^+ , base peak, 100% relative intensity)
- **162.0:** $[M - OH]^+$ or $[M - NH_2]^+$ (38.2%)
- **147.0:** $[M - CH_3CO]^+$? (Needs verification)
- **120.0, 119.0, 92.0, 91.0, 77.0, 63.0, 53.0, 51.0, 43.0:** Lower mass fragments indicating breakdown of the aromatic and amide structure.

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References

1. - 5 (40187-51-7) ¹H Acetylsalicylamide NMR spectrum [chemicalbook.com]

2. - 5 98 40187-51-7 Acetylsalicylamide [sigmaaldrich.com]

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